

Technical Support Center: Optimizing Shp2-IN-13 Concentration for Cell Culture

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Compound of Interest

Compound Name: Shp2-IN-13

Cat. No.: B15578298

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Welcome to the technical support center for **Shp2-IN-13**, a selective, orally active, allosteric inhibitor of SHP2 phosphatase. This guide is designed for researchers, scientists, and drug development professionals to provide troubleshooting advice and frequently asked questions (FAQs) to facilitate your in vitro experiments.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action of **Shp2-IN-13**?

A1: **Shp2-IN-13** is an allosteric inhibitor of SHP2 (Src homology region 2-containing protein tyrosine phosphatase 2). It binds to a "tunnel site" on the SHP2 protein, stabilizing it in a closed, auto-inhibited conformation. This prevents the catalytic site from becoming accessible to its substrates, thereby blocking its phosphatase activity.[1] SHP2 is a critical component of the RAS-MAPK signaling pathway, and its inhibition can halt uncontrolled cell proliferation driven by this pathway in certain cancers.[2]

Q2: What is the primary downstream signaling pathway affected by **Shp2-IN-13**?

A2: The primary downstream signaling pathway affected by **Shp2-IN-13** is the RAS/MAPK (mitogen-activated protein kinase) pathway.[2] A key biomarker for assessing the activity of **Shp2-IN-13** is the phosphorylation of ERK (p-ERK), a downstream kinase in this cascade. Inhibition of SHP2 by **Shp2-IN-13** leads to a dose-dependent decrease in p-ERK levels.[1]

Q3: What is a typical starting concentration range for **Shp2-IN-13** in cell culture experiments?

A3: A typical starting concentration range for **Shp2-IN-13** in cell culture can vary depending on the cell line and the experimental endpoint. Based on published data, a broad range to test would be from 0.01 μM to 30 μM .^[1] For initial dose-response experiments, it is advisable to use a logarithmic dilution series (e.g., 0.01, 0.1, 1, 10 μM).

Q4: How should I prepare and store **Shp2-IN-13** stock solutions?

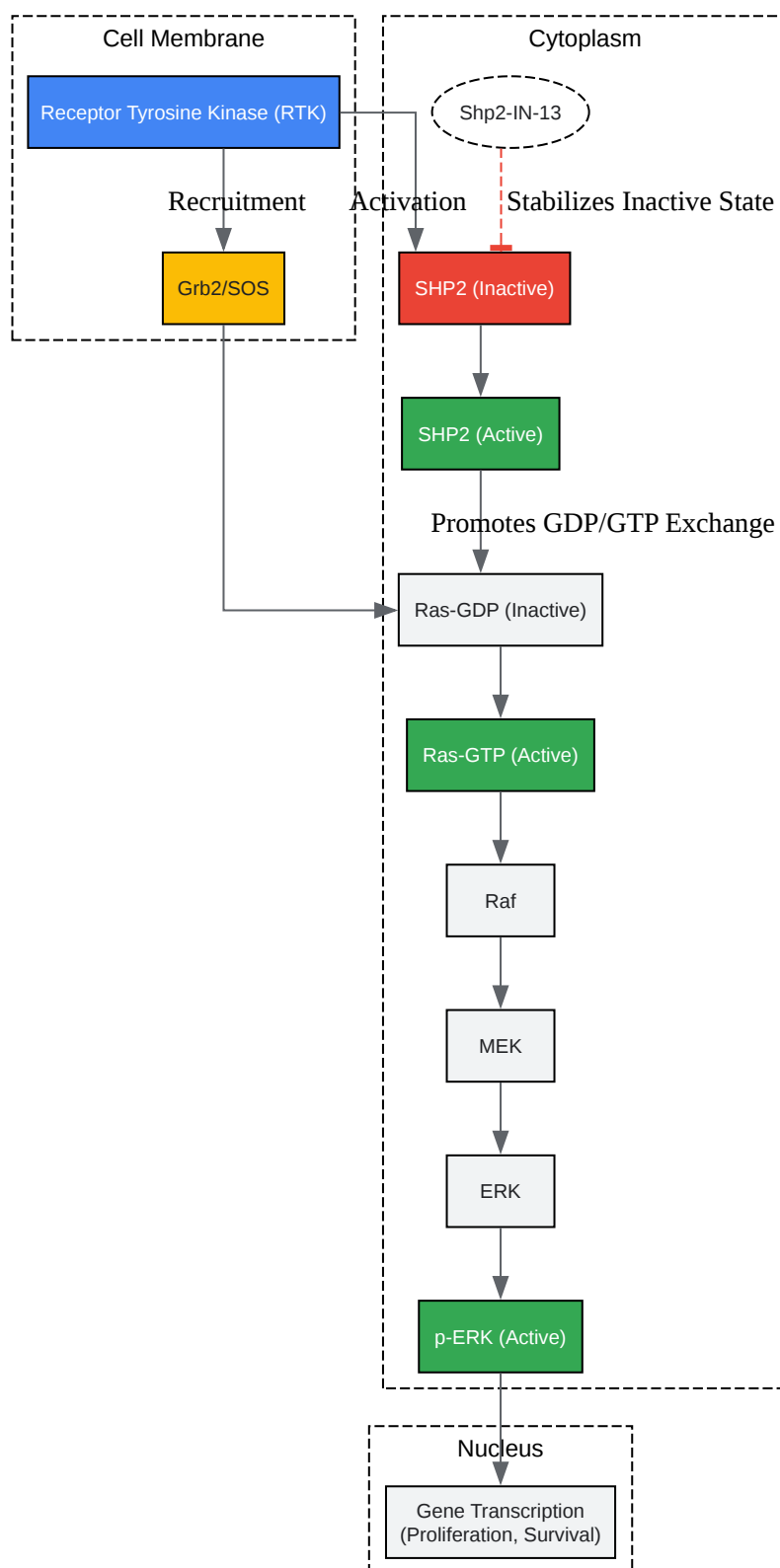
A4: **Shp2-IN-13** should be dissolved in 100% DMSO to prepare a high-concentration stock solution (e.g., 10 mM). For long-term storage, it is recommended to store the stock solution at -80°C for up to six months or at -20°C for up to one month.^[1] When preparing working concentrations for cell culture, ensure the final DMSO concentration in the media is kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.

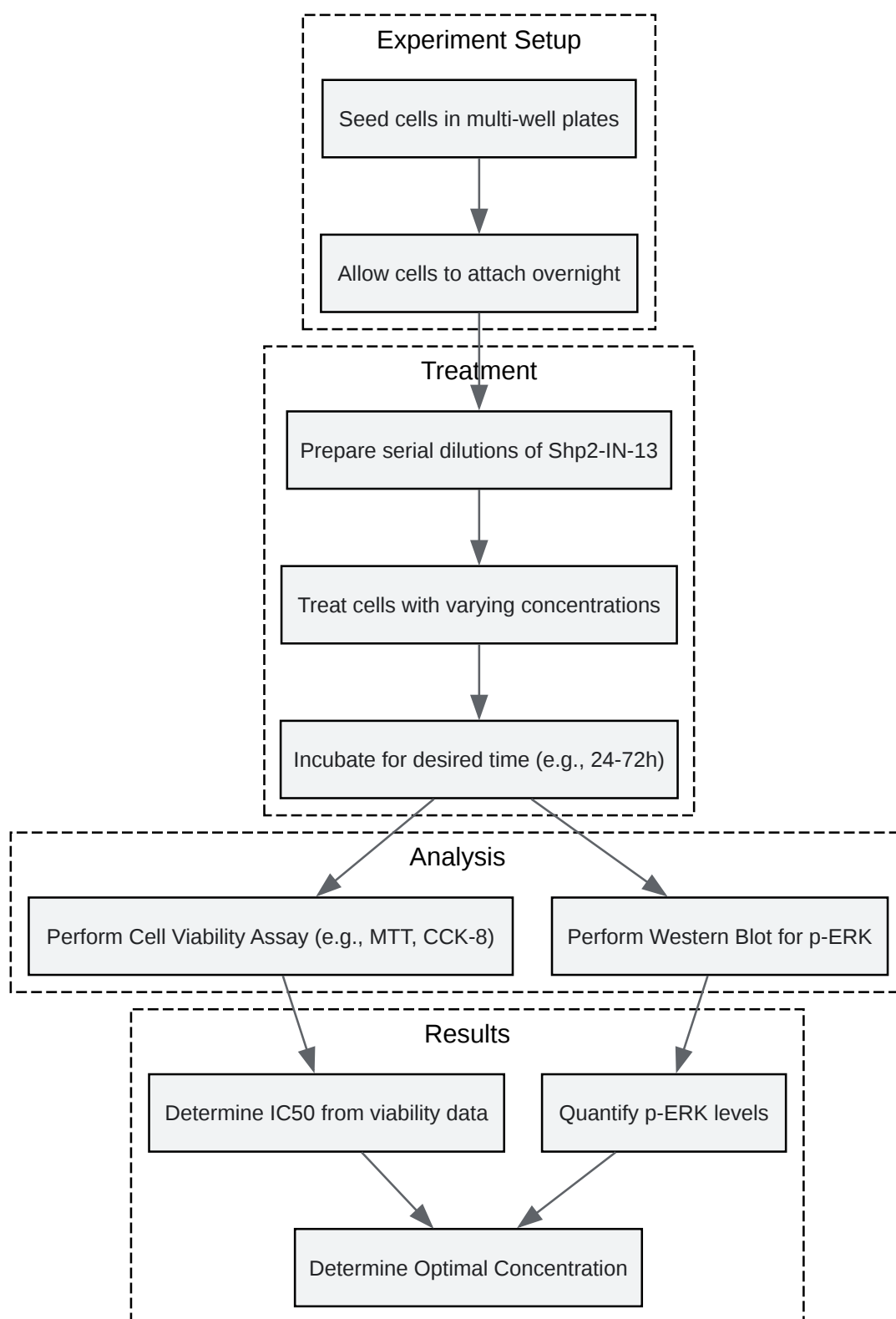
Data Presentation: Efficacy of Shp2-IN-13

The following table summarizes the reported IC₅₀ values for **Shp2-IN-13** in both biochemical and cell-based assays. It is important to note that the optimal concentration can be cell-line specific, and it is recommended to perform a dose-response curve for your specific model system.

Assay Type	Target/Cell Line	IC ₅₀ Value	Reference
Biochemical Assay	SHP2 Enzyme	83.0 nM	^[1]
Cell-Based Assay	NSCLC Cells	0.59 μM	^[1]
Cell-Based Assay	NCI-H1975-OR Cells	0.63 \pm 0.32 μM	^[1]

Mandatory Visualizations





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References

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